GI-102 Technical Support Center: Dose Optimization and Toxicity Management

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Compound of Interest	
Compound Name:	*LG 6-102*
CAS No.:	*132798-30-2*
Cat. No.:	*B1675219*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for working with GI-102. The information is based on currently available preclinical and clinical data to assist in optimizing dosing strategies and minimizing toxicity during in-human studies.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of GI-102?

A1: GI-102 is a novel immunocytokine, specifically a CD80-IL2v3 bispecific fusion protein. It is designed to direct a variant of Interleukin-2 (IL-2v) to tumor and immune cells. The IL-2v component has an abolished affinity for the alpha subunit of the IL-2 receptor (IL-2Rα), which is constitutively expressed on regulatory T cells (Tregs). This design aims to maximize the expansion and activation of cytotoxic T lymphocytes and Natural Killer (NK) cells, which primarily signal through the beta and gamma subunits of the IL-2 receptor, while minimizing the stimulation of immunosuppressive Tregs.[1][2] The CD80 portion of GI-102 is thought to further inhibit Treg function and may play a role in blocking the CTLA-4 pathway.[1][3]

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Q2: What is the current status of GI-102 clinical development?

A2: GI-102 is currently being evaluated in a Phase 1/2a first-in-human clinical trial (NCT05824975) in patients with advanced or metastatic solid tumors.[1] This study includes dose-escalation and expansion phases to determine the maximum tolerated dose (MTD) and/or the recommended Phase 2 dose (RP2D).[1] The trial is exploring both intravenous (IV) and subcutaneous (SC) administration of GI-102.[4]

Q3: What are the most commonly observed toxicities with GI-102?

A3: Based on initial results from the dose-escalation phase of the NCT05824975 trial, the most common treatment-related adverse events (TRAEs) are pyrexia (fever) and chills.[5][6] As of the data cutoff of January 12, 2024, no dose-limiting toxicities (DLTs) had been observed up to a dose of 0.45 mg/kg administered intravenously every three weeks (Q3W).[5][6]

Q4: What is the recommended starting dose and escalation strategy for GI-102 in clinical trials?

A4: The Phase 1/2a trial (NCT05824975) initiated dose escalation at 0.06 mg/kg and has evaluated doses up to 0.45 mg/kg administered intravenously every three weeks.[1][5][6] The dose escalation phase follows a conventional 3+3 design to establish the MTD and/or RP2D.[1]

Troubleshooting Guides

Management of Common Toxicities

Issue: A patient in our trial has developed pyrexia (fever) and chills following GI-102 administration. How should this be managed?

Solution: Pyrexia and chills are the most frequently reported TRAEs with GI-102.[5][6] These symptoms are often indicative of cytokine release and immune activation. The following steps, based on standard immunotherapy toxicity management guidelines, are recommended:

- Initial Assessment:
  - Monitor vital signs, including temperature, heart rate, blood pressure, and oxygen saturation.
  - Perform a clinical assessment to rule out infection or other causes of fever.

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- Grade the severity of the pyrexia and chills according to the Common Terminology Criteria for Adverse Events (CTCAE).

- Management of Mild to Moderate Symptoms (Grade 1-2):
  - Provide symptomatic relief with antipyretics such as acetaminophen.
  - Ensure adequate hydration.
  - For chills, provide warm blankets and consider meperidine for severe rigors.
- Management of Severe Symptoms (Grade 3-4):
  - For persistent or high-grade fever, a more thorough investigation to rule out sepsis is warranted, including blood cultures and other relevant infectious workups.
  - Consider the possibility of cytokine release syndrome (CRS) and manage according to institutional guidelines. This may involve the use of corticosteroids or IL-6 receptor antagonists in severe cases.
  - Closely monitor for signs of organ dysfunction.

Table 1: Summary of Treatment-Related Adverse Events (TRAEs) from the GI-102 Phase 1/2a Trial (Dose Escalation Phase)

Adverse Event	Frequency (All Grades)	Frequency (Grade ≥3)
Pyrexia	43.8%	Not specified
Chills	34.4%	Not specified
Any TRAE	Not specified	15.6%

Data as of January 12, 2024, from the NCT05824975 trial.[5][6]

Monitoring Immune Response to GI-102

Issue: We need to establish a protocol for monitoring the pharmacodynamic effects of GI-102 on peripheral immune cell populations.

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Solution: Monitoring the expansion of key immune cell subsets is crucial for understanding the dose-response relationship of GI-102. Below is a detailed experimental protocol for peripheral blood immune cell monitoring by flow cytometry.

Experimental Protocols

Peripheral Blood Immune Cell Monitoring by Flow Cytometry

Objective: To quantify the changes in peripheral lymphocyte, CD8+ T cell, NK cell, and Treg populations following GI-102 administration.

Materials:

- Whole blood collected in K2-EDTA tubes
- Phosphate-buffered saline (PBS)
- Ficoll-Paque PLUS
- Fluorescently conjugated monoclonal antibodies (see Table 2 for a suggested panel)
- Fc block (e.g., Human TruStain FcX™)
- Viability dye (e.g., Zombie Aqua™ Fixable Viability Kit)
- Flow cytometer with appropriate laser and filter configuration

Table 2: Suggested Flow Cytometry Panel for Immune Cell Monitoring

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Marker	Fluorochrome	Cell Population Identified
CD45	AF700	All leukocytes
CD3	APC-H7	T cells
CD4	BUV395	Helper T cells
CD8	BUV496	Cytotoxic T cells
CD56	PE-Cy7	NK cells
CD16	BV605	NK cells
CD25	PE	Activated T cells, Tregs
CD127	BV421	Tregs (low expression)
FoxP3	AF647	Tregs (intracellular)

Procedure:

- Peripheral Blood Mononuclear Cell (PBMC) Isolation:
  - Dilute whole blood 1:1 with PBS.
  - Carefully layer the diluted blood over Ficoll-Paque PLUS in a conical tube.
  - Centrifuge at 400 x g for 30 minutes at room temperature with the brake off.
  - Carefully collect the PBMC layer at the plasma-Ficoll interface.
  - Wash the collected PBMCs twice with PBS.
- Cell Staining:
  - Resuspend PBMCs in flow cytometry staining buffer.
  - Add Fc block and incubate for 10 minutes at 4°C to prevent non-specific antibody binding.
  - Add the cocktail of surface antibodies and incubate for 30 minutes at 4°C in the dark.

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- Wash the cells with staining buffer.
- If assessing viability, stain with a viability dye according to the manufacturer's instructions.
- For Treg identification, proceed with fixation and permeabilization for intracellular FoxP3 staining according to the manufacturer's protocol.

- Data Acquisition and Analysis:
  - Acquire stained samples on a calibrated flow cytometer.
  - Collect a sufficient number of events for robust statistical analysis.
  - Analyze the data using appropriate software (e.g., FlowJo, FCS Express).
  - Use a sequential gating strategy to identify the cell populations of interest.

Table 3: Pharmacodynamic Effects of GI-102 at 0.24 mg/kg

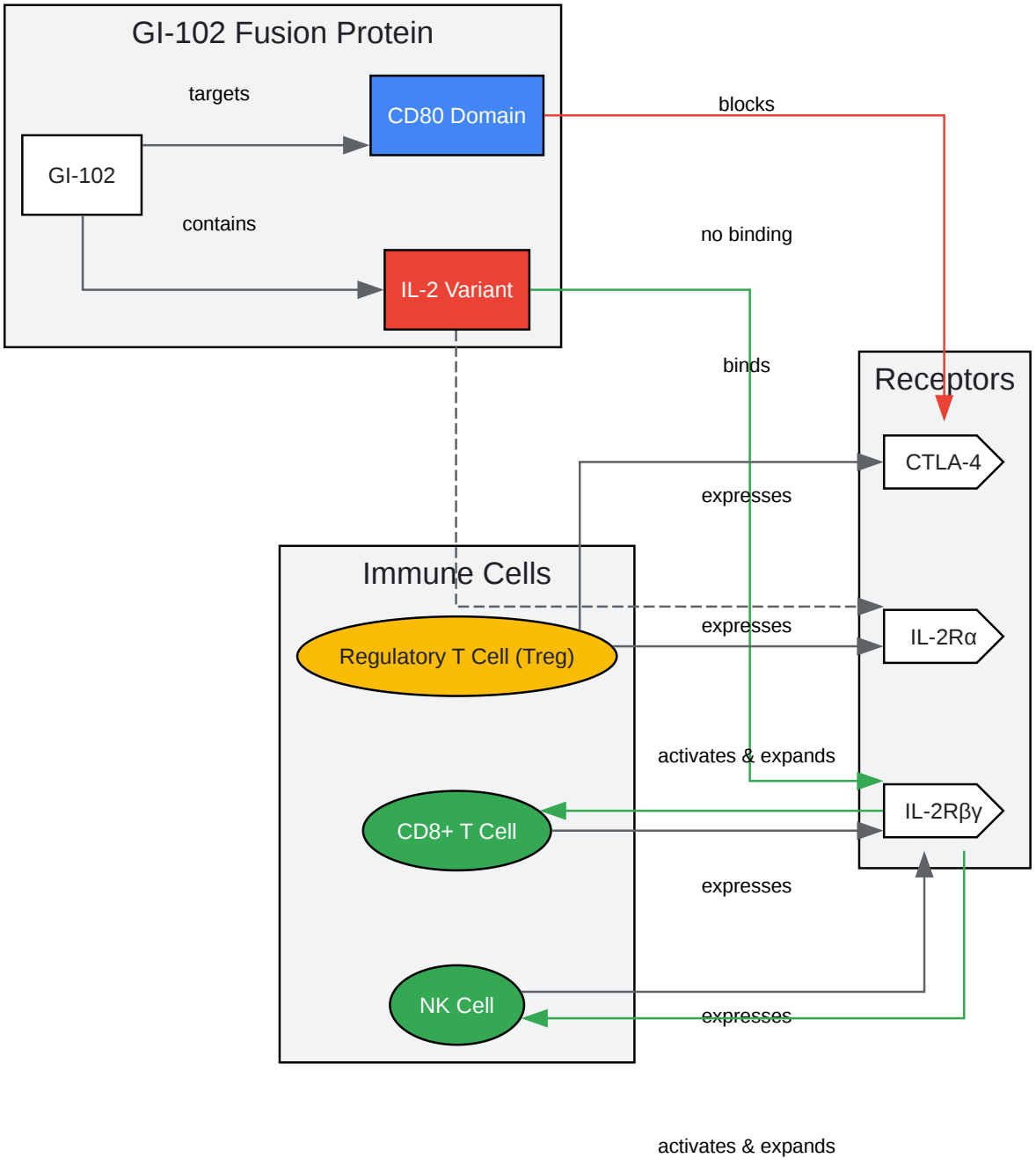
Immune Cell Population	Fold Change from Baseline (Median [Range])
Peripheral Lymphocytes	4.4 [2.1 - 9.6]
CD8+ T cells	3.9 [2.0 - 5.7]
NK cells	20.4 [9.5 - 32.6]
Treg cells	No meaningful increase

Data from the NCT05824975 trial.[5][6]

Visualizations

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GI-102 Mechanism of Action

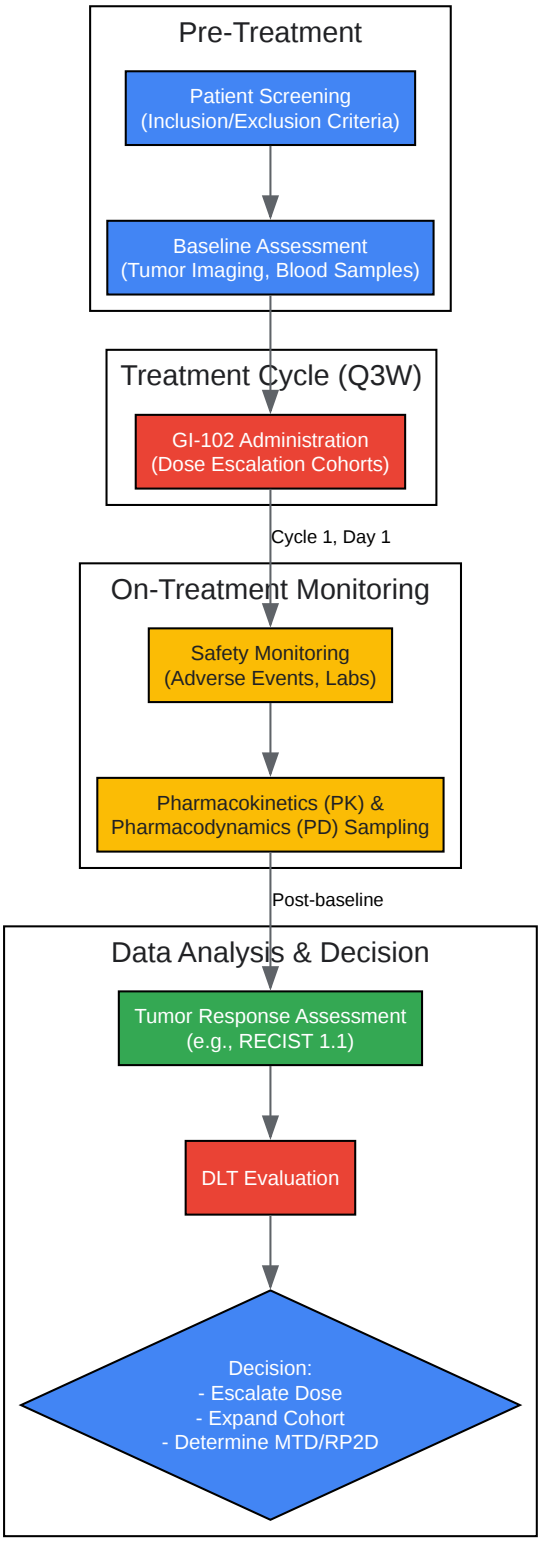


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Caption: Proposed mechanism of action of GI-102.

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GI-102 Dose Optimization Experimental Workflow

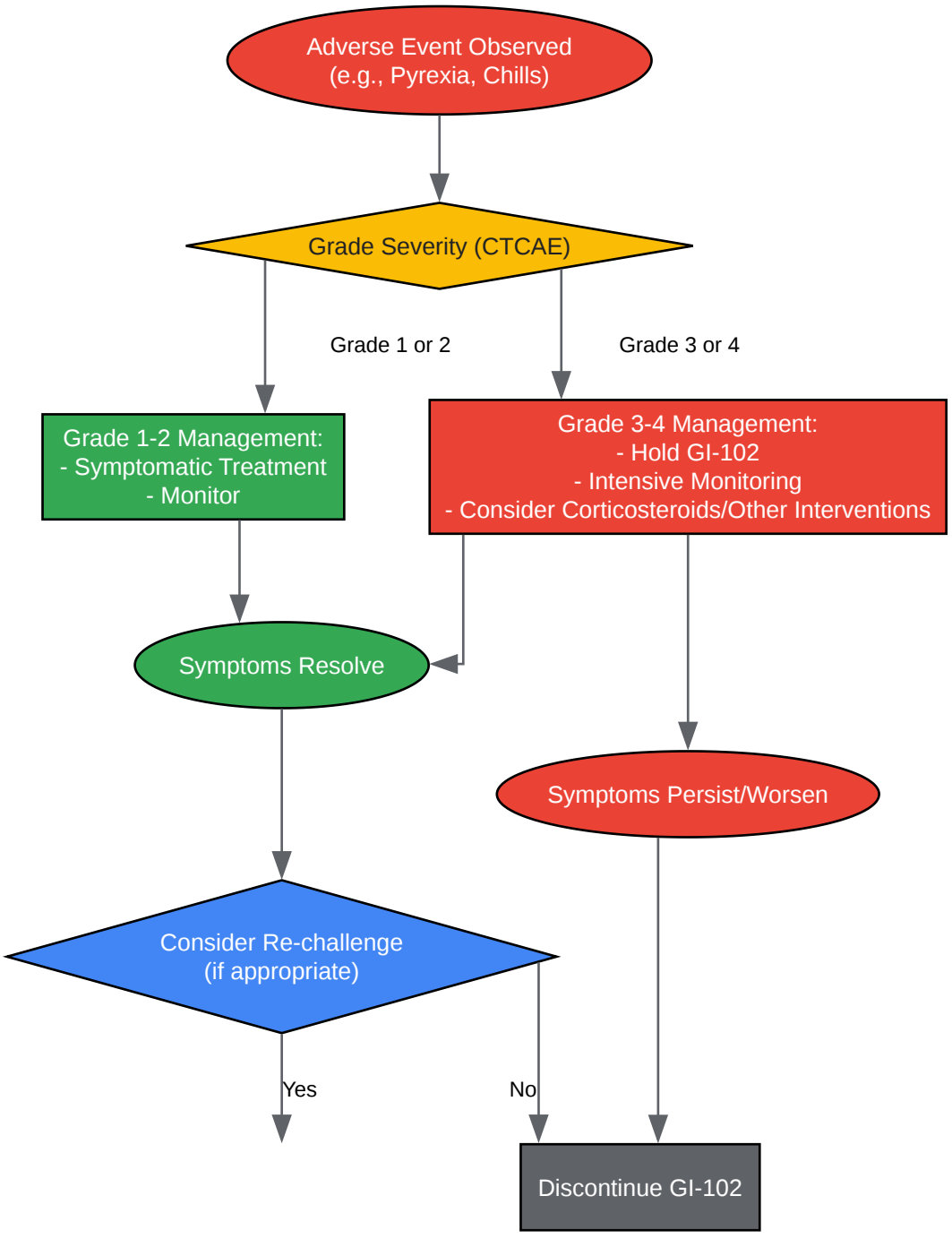


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Caption: Experimental workflow for GI-102 dose optimization.

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Troubleshooting Logic for Adverse Event Management



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Caption: Troubleshooting logic for managing adverse events.

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